

Technical Guide: Safe Disposal of Potassium Lauroyl Glycinate

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Compound of Interest

Compound Name: *Potassium lauroyl glycinate*

CAS No.: 97632-95-6

Cat. No.: B3317815

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Executive Summary

Potassium Lauroyl Glycinate (KLG) is an amino acid-based anionic surfactant widely utilized in "green" chemistry formulations for its mildness and biodegradability. While it is classified as readily biodegradable and generally exhibits low aquatic toxicity, improper disposal of concentrated volumes can disrupt wastewater treatment processes due to high biological oxygen demand (BOD) and excessive foaming.

This guide provides a field-validated workflow for the containment, neutralization, and disposal of KLG, ensuring compliance with RCRA (US) and REACH (EU) standards.

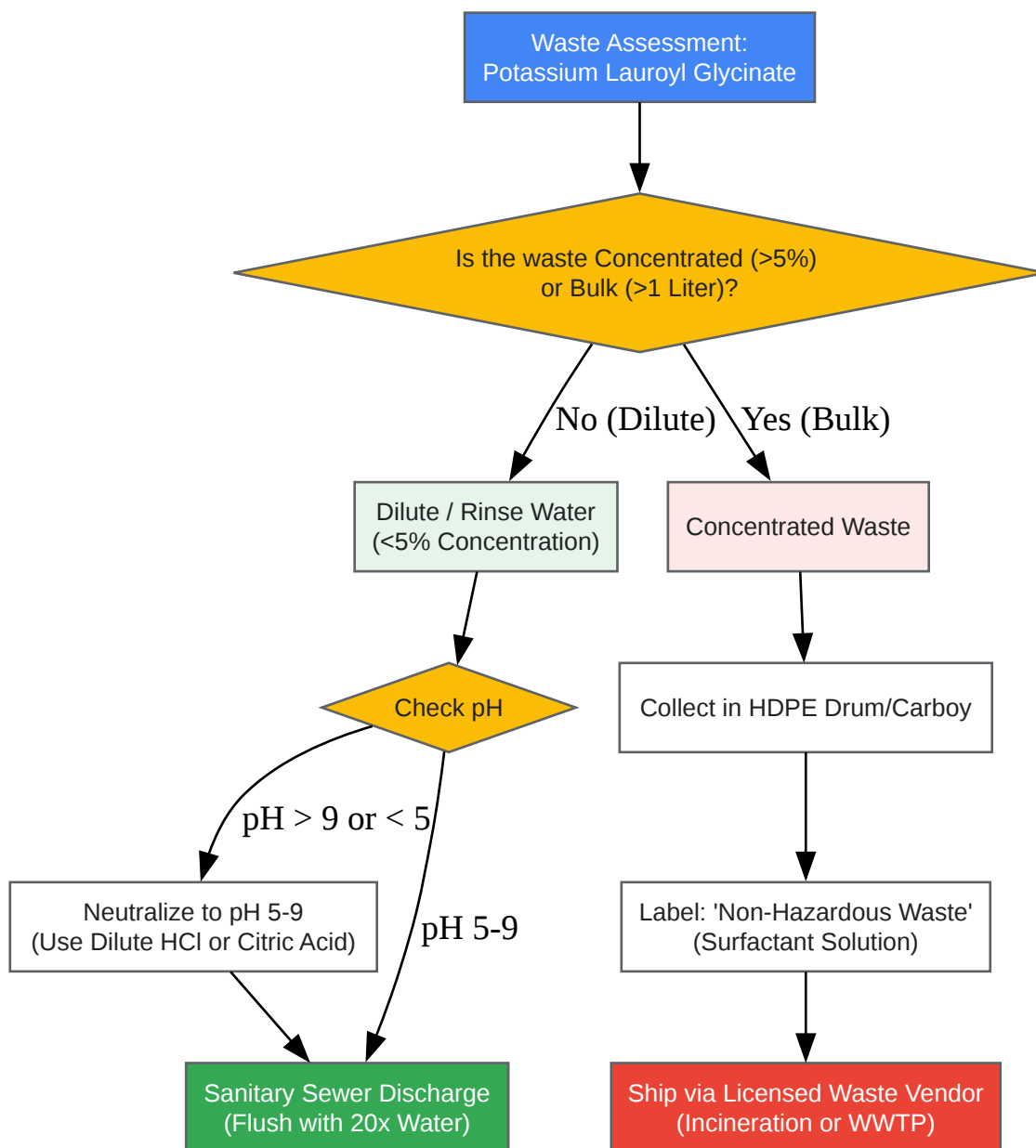
Chemical Identity & Hazard Profile

Before initiating disposal, verify the material identity against your specific Safety Data Sheet (SDS), as pH and concentration vary by supplier.

Parameter	Specification	Operational Implication
CAS Number	301341-58-2 or 97632-95-6	Confirm specific isomer/salt form in your inventory.
Physical State	Liquid (approx. 30% aq. solution)	Viscous; potential slip hazard if spilled.
pH (10% soln)	7.0 – 9.0 (Typical)	Generally non-corrosive (RCRA D002), but check for added KOH.
Biodegradability	>90% (OECD 301)	Suitable for sanitary sewer only in dilute quantities.
Aquatic Toxicity	LC50 > 100 mg/L (Fish)	Low hazard, but bulk release is prohibited.
RCRA Status	Non-Hazardous	Not listed (F, K, P, U) and usually not characteristic.

Disposal Decision Matrix

The following logic gate determines whether the material can be discharged via sanitary sewer or requires chemical waste stream management.



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Figure 1: Operational logic for determining the disposal pathway.[1] Note that "Dilute" refers to experimental wash-water, not bulk stock.

Detailed Disposal Protocols

Protocol A: Bulk/Concentrated Waste (>1 Liter or >5% Active)

Reasoning: High concentrations of surfactants can cause "foaming out" in local wastewater aeration tanks and spike BOD loads, triggering fines from municipal water authorities.

- Segregation: Do not mix with strong acids (exothermic reaction) or oxidizers.
- Container Selection: Use HDPE (High-Density Polyethylene) carboys. Glass is acceptable but discouraged due to slip hazards associated with surfactant spills.
- Labeling:
 - Proper Shipping Name: Non-Regulated Material (Surfactant Solution).
 - Hazard Class: None (unless mixed with other hazardous solvents).
 - Tag: "Non-Hazardous Chemical Waste – **Potassium Lauroyl Glycinate.**"
- Disposal Route: Hand over to your facility's EHS department for off-site treatment (typically industrial wastewater treatment or incineration).

Protocol B: Trace/Dilute Waste (Glassware Rinsate)

Reasoning: KLG is readily biodegradable.^{[1][2][3]} Small amounts of rinsate are safe for municipal treatment systems if permitted by your facility's permit.

- Dilution: Flush the sink with water before pouring the rinsate to create a flow buffer.
- Discharge: Pour the dilute solution slowly into the drain.
- Flushing: Follow with 20 volumes of tap water.
 - Critical Note: If foam accumulates in the sink trap, use a squirt bottle of ethanol or isopropyl alcohol (IPA) to break the foam immediately.

Spill Management & "Foam Control"

Surfactant spills present a unique physical hazard: slipperiness. Standard mopping often exacerbates the issue by generating massive volumes of foam.

Spill Response Workflow:

- Isolate: Cordon off the area immediately. The floor will be like ice.

- Contain (Do Not Water): Do NOT spray water on a concentrated spill. This will expand the spill volume 10-fold via foam.
- Absorb: Use inert absorbents (vermiculite, clay, or sand).
 - Pro-Tip: If the spill is foaming, sprinkle powdered silicone antifoam or spray with ethanol to collapse the bubbles before applying absorbent.
- Scoop: Collect solid waste into a bucket/drum.
- Final Clean: Only after the bulk liquid is removed should you wipe the floor with a wet rag.

Regulatory Compliance (US & EU)

- USA (RCRA):
 - **Potassium Lauroyl Glycinate** is not a listed hazardous waste (40 CFR 261).
 - It does not exhibit characteristics of Ignitability, Corrosivity (verify pH < 12.5), Reactivity, or Toxicity.
 - Status: Non-hazardous industrial waste.
- EU (REACH):
 - Classified as Readily Biodegradable (OECD 301).[1][4]
 - WGK (Water Hazard Class, Germany): Typically WGK 1 (Slightly hazardous to water) – Do not allow large quantities to enter groundwater.

References

- National Center for Advancing Translational Sciences (NCATS). **Potassium Lauroyl Glycinate** - Chemical Identity and Structure. Inxight Drugs.[2][5][6] Available at: [\[Link\]](#)
- Australian Industrial Chemicals Introduction Scheme (AICIS). Public Report: Potassium Cocoyl/Lauroyl Glycinate Assessment. Available at: [\[Link\]](#)

- US Environmental Protection Agency (EPA). Safer Choice Criteria for Surfactants (Biodegradability and Aquatic Toxicity). Available at: [\[Link\]](#)
- OECD Guidelines for the Testing of Chemicals. Test No. 301: Ready Biodegradability.^[7] Available at: [\[Link\]](#)

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